

Technical Support Center: CART(55-102)(rat) Efficacy and Vehicle Choice

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Compound of Interest

Compound Name: CART(55-102)(rat)

Cat. No.: B561573

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing the rat CART(55-102) peptide in their experiments. The following information is designed to address common challenges and questions related to the impact of vehicle choice on experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended vehicle for dissolving and administering rat CART(55-102)?

A1: Rat CART(55-102) is soluble in aqueous solutions.^{[1][2]} The most commonly used and recommended vehicles are sterile 0.9% saline, sterile water, or phosphate-buffered saline (PBS).^{[3][4][5][6][7]} For intracerebroventricular (ICV) administration, artificial cerebrospinal fluid (aCSF) is also a suitable vehicle.^[8] The choice of vehicle may depend on the route of administration and the specific experimental design.

Q2: How should I prepare and store my CART(55-102) solution?

A2: For optimal results, it is recommended to rehydrate lyophilized CART(55-102) just before use.^[1] After reconstitution in a suitable vehicle, the solution can be stored at +4°C for up to 5 days or aliquoted and frozen at -20°C for up to 3 months.^[1] To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the solution before freezing.^[1]

Q3: Can the choice of vehicle impact the stability of the CART(55-102) peptide?

A3: While CART(55-102) is generally stable in aqueous solutions, the pH and composition of the vehicle can potentially influence its stability over time. Using sterile, high-purity water or saline is recommended to minimize contamination and potential degradation. For long-term studies involving continuous infusion, ensuring the stability of the peptide in the chosen vehicle at physiological temperatures is crucial.

Q4: Does the route of administration influence the choice of vehicle?

A4: Yes, the route of administration is a key factor in selecting an appropriate vehicle.

- Intracerebroventricular (ICV): Sterile 0.9% saline or artificial cerebrospinal fluid (aCSF) are commonly used.[\[3\]](#)[\[8\]](#)
- Intravenous (IV): Sterile 0.9% saline is a standard choice.[\[5\]](#)[\[6\]](#)
- Intraperitoneal (IP): All drugs, including CART(55-102), are typically dissolved in saline for intraperitoneal injection.[\[7\]](#)
- Intranasal: Saline is used as a vehicle for intranasal delivery.[\[9\]](#)

Troubleshooting Guide

Observed Issue	Potential Cause Related to Vehicle	Troubleshooting Steps
Low or no biological activity of CART(55-102)	1. Improper dissolution: The peptide may not be fully dissolved in the chosen vehicle. 2. Peptide degradation: Improper storage of the reconstituted solution (e.g., repeated freeze-thaw cycles, prolonged storage at 4°C) can lead to degradation. [1] 3. Vehicle incompatibility: While unlikely with standard aqueous vehicles, using a non-recommended or contaminated vehicle could affect peptide integrity.	1. Ensure the peptide is completely dissolved by gentle vortexing. 2. Prepare fresh solutions for each experiment or use properly stored aliquots. [1] Avoid repeated freeze-thaw cycles. 3. Use only recommended, high-purity, sterile vehicles such as 0.9% saline, sterile water, or PBS.[2] [3][4][5][6][7]
High variability in experimental results	1. Inconsistent vehicle preparation: Variations in the pH or tonicity of the vehicle between experiments. 2. Inconsistent solution preparation: Differences in the concentration of CART(55-102) due to pipetting errors or incomplete dissolution.	1. Use a consistent, standardized protocol for preparing the vehicle for all experiments. 2. Prepare a stock solution of CART(55-102) and dilute it to the final concentration for each experiment to minimize variability.
Adverse reactions in animal subjects (e.g., seizures, tremors)	1. High dose/concentration: Higher doses of CART(55-102) have been reported to cause adverse effects like prolonged seizures and tremors.[4][10] 2. Vehicle osmolality: An improper vehicle osmolality, especially for central administration, could	1. Perform a dose-response study to determine the optimal effective dose with minimal side effects. Doses as high as 5.0 µg have been noted to cause seizures.[4] 2. For ICV administration, ensure the vehicle (e.g., aCSF) is isotonic to the cerebrospinal fluid.

contribute to adverse
reactions.

Experimental Protocols

Preparation of CART(55-102) in Saline for Intraperitoneal (IP) Injection

- Reconstitution: Reconstitute lyophilized rat CART(55-102) in sterile 0.9% saline to a desired stock concentration (e.g., 1 mg/ml).
- Vortexing: Gently vortex the solution to ensure the peptide is fully dissolved.
- Dilution: Based on the animal's body weight and the target dose (e.g., 25 µg/kg), calculate the required volume of the stock solution and dilute it further with sterile 0.9% saline to a suitable injection volume.[\[11\]](#)[\[12\]](#)
- Administration: Administer the solution intraperitoneally to the rat.

Preparation of CART(55-102) in Saline for Intracerebroventricular (ICV) Injection

- Reconstitution: Dissolve the lyophilized CART(55-102) peptide in sterile 0.9% saline.[\[3\]](#)
- Dosing: Prepare the desired dose (e.g., 0.1, 0.5, 1, or 2 µg) in a final volume of 5 µl.[\[3\]](#)
- Administration: Inject the solution into the lateral ventricle of the rat.[\[3\]](#)

Quantitative Data Summary

Table 1: Effect of Intracerebroventricular (ICV) CART(55-102) in Saline on Licking Microstructure in Rats

Dose (µg)	Vehicle	Initial Lick Rate Reduction (%)	Statistical Significance (p-value)
1	Sterile 0.9% Saline	35.2	≤ 0.01
2	Sterile 0.9% Saline	65	≤ 0.01

Data adapted from a study on the effects of CART on Ensure intake and licking microstructure. [\[3\]](#)

Table 2: Effect of Intravenous (IV) CART(55-102) in Saline on Mean Arterial Blood Pressure (MABP)

Treatment	Vehicle	Change in MABP	Time to Peak Effect (minutes)
30 µg/kg CART(55-102)	Normal Saline	Increase to 111% of baseline	2

Data from an in vivo study on the cerebrovascular effects of CART peptide.[\[5\]](#)

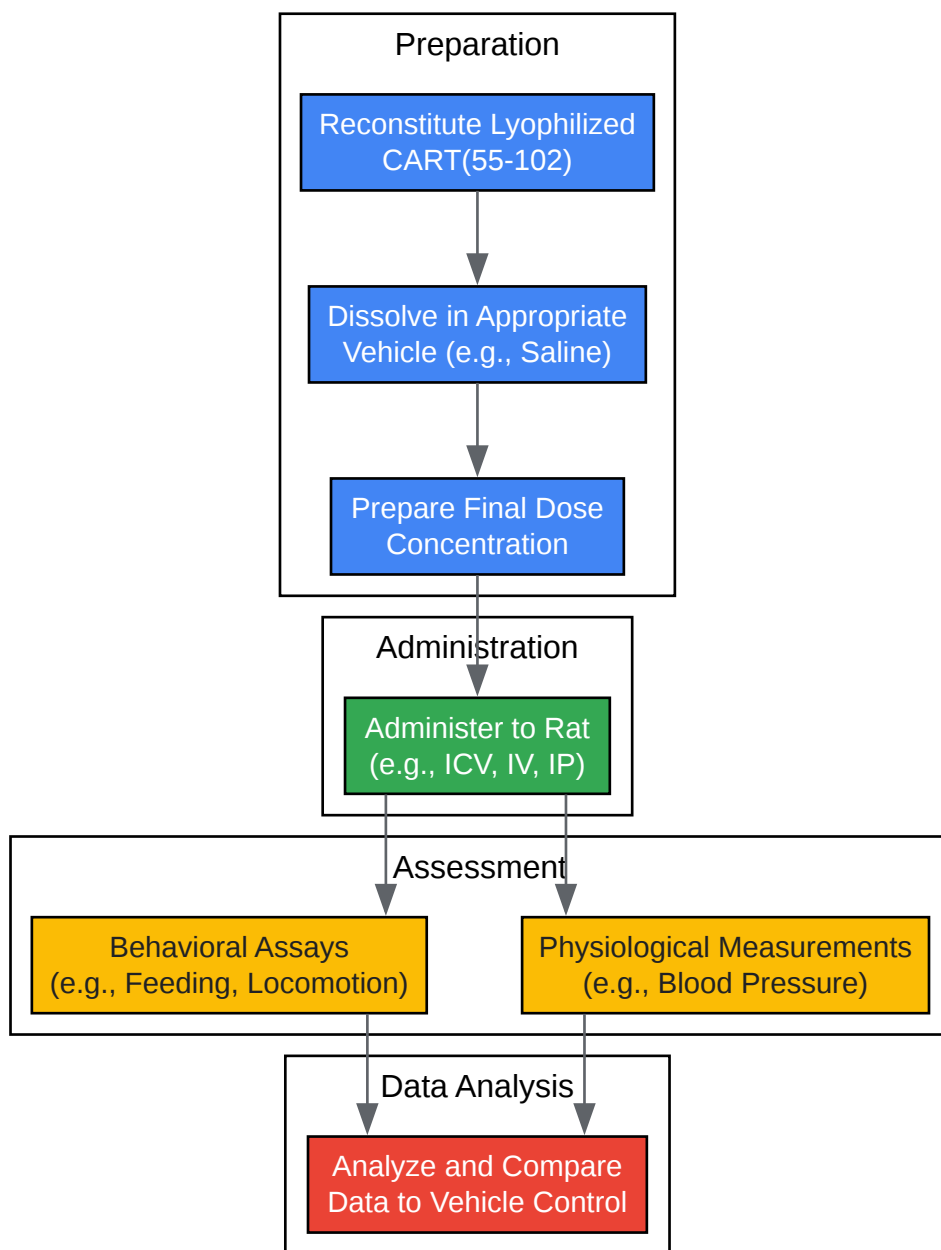
Table 3: Effect of Intraperitoneal (IP) CART(55-102) on Psychostimulant-Induced Locomotion

CART(55-102) Dose (µg/kg)	Vehicle	Psychostimulant	Effect on Locomotion
10	Saline	Cocaine (10 mg/kg)	Attenuates
25	Saline	Cocaine (10 mg/kg)	Attenuates (maximum inhibition)
25	Saline	Amphetamine (2 mg/kg)	Attenuates

This table summarizes findings that systemic administration of CART 55-102 can inhibit psychostimulant-induced locomotion and exhibits a U-shaped dose-response curve.[\[11\]](#)[\[12\]](#)

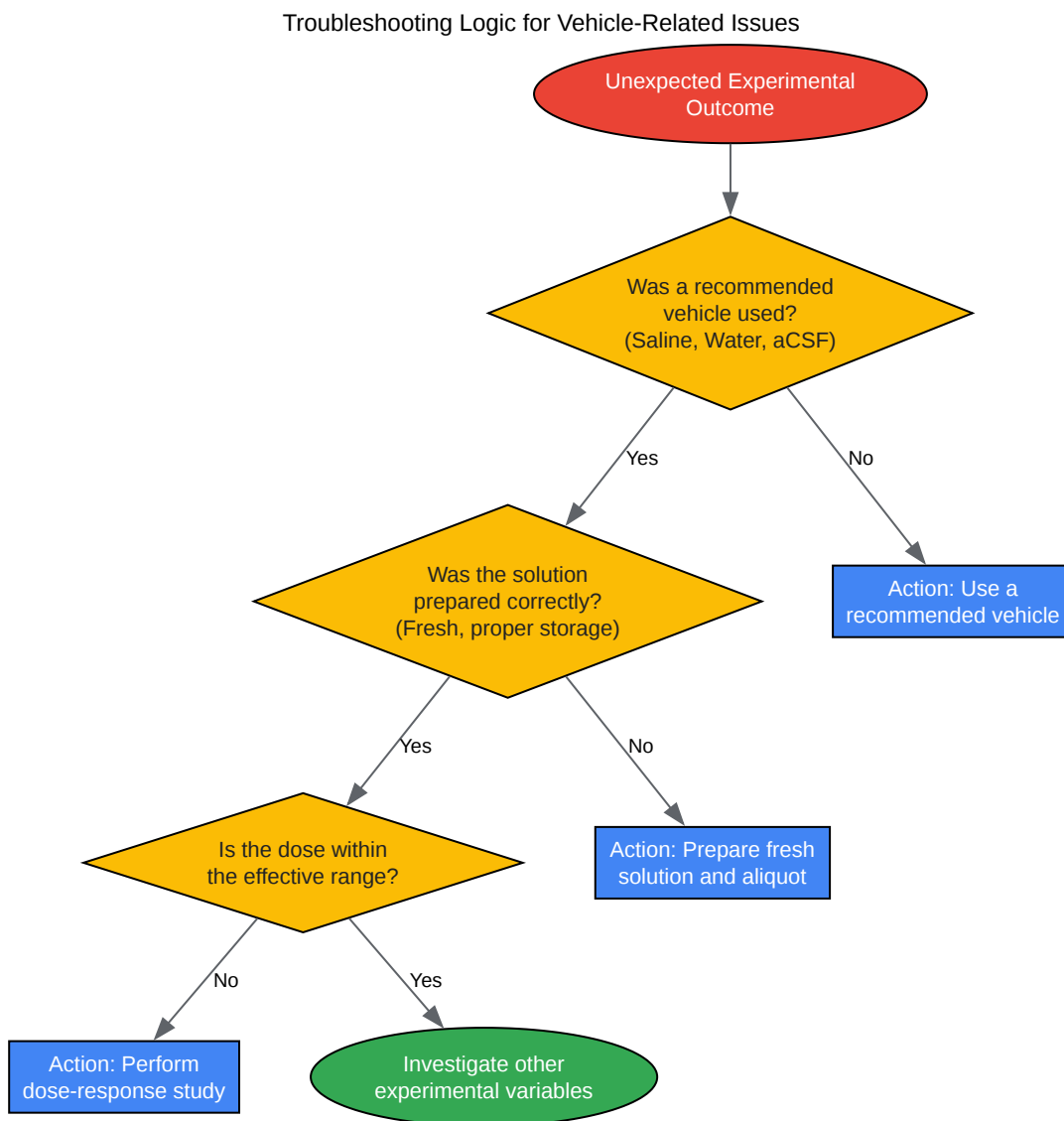
Visualizations

Experimental Workflow for Assessing CART(55-102) Efficacy



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Caption: Workflow for CART(55-102) experiments.



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Caption: Troubleshooting vehicle-related issues.

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References

- 1. phoenixpeptide.com [phoenixpeptide.com]
- 2. rndsystems.com [rndsystems.com]
- 3. journals.physiology.org [journals.physiology.org]
- 4. Redirecting [linkinghub.elsevier.com]
- 5. In Vivo Cerebrovascular Effects of Cocaine- and Amphetamine-Regulated Transcript (CART) Peptide - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pnas.org [pnas.org]
- 7. researchgate.net [researchgate.net]
- 8. A New Insight into the Role of CART Peptide in Serotonergic Function and Anxiety | Journal of Neuroscience [jneurosci.org]
- 9. CART peptide induces neuroregeneration in stroke rats - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. ashdin.com [ashdin.com]
- 12. Intraperitoneal Administration of CART 55–102 Inhibits Psychostimulant-Induced Locomotion - PMC [pmc.ncbi.nlm.nih.gov]
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